An In-depth Technical Guide to the Isomers of 4-Vinylcyclohexene Dioxide

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Compound of Interest		
Compound Name:	*Vinyl cyclohexene dioxide*	
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Abstract

4-Vinylcyclohexene dioxide (VCD) is a bifunctional epoxide of significant industrial importance, primarily utilized as a reactive diluent and crosslinking agent in epoxy resin formulations.[1][2] Its molecular structure, featuring two distinct epoxide rings, gives rise to a mixture of stereoisomers. The specific isomeric composition of VCD profoundly influences its physicochemical properties, reactivity, and toxicological profile. This guide provides a comprehensive technical overview of the isomers of VCD, their synthesis, analytical characterization, and key applications, with a focus on providing actionable insights for researchers and professionals in materials science and drug development.

Introduction to 4-Vinylcyclohexene Dioxide (VCD)

4-Vinylcyclohexene dioxide, systematically named 3-(oxiran-2-yl)-7-oxabicyclo[4.1.0]heptane, is a colorless liquid organic compound with the chemical formula $C_8H_{12}O_2$.[3] It is synthesized through the diepoxidation of 4-vinylcyclohexene (4-VCH), a byproduct of butadiene dimerization.[4][5] The VCD molecule contains two epoxide groups: one on the cyclohexyl ring (a cyclic ether) and one on the ethyl side chain (an oxirane). This dual functionality makes it a valuable intermediate in organic synthesis and a versatile component in polymer chemistry.[1][6]

The primary commercial application of VCD is in the formulation of epoxy resins. Its low viscosity makes it an effective reactive diluent, reducing the viscosity of high-molecular-weight resins like those derived from bisphenol A, thereby improving processability for applications in

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coatings, adhesives, and composites.[2] Upon curing, VCD acts as a crosslinking agent, enhancing the mechanical strength, thermal stability, and chemical resistance of the final polymer matrix.[2]

However, the significance of VCD extends beyond its industrial use. It is also a critical compound in toxicological research. VCD is a known ovotoxicant, specifically targeting and destroying oocytes in the ovaries of animal models, which has led to its use in research to induce menopause and study ovarian function.[1][7] This biological activity is intrinsically linked to its metabolism and the reactivity of its epoxide moieties. The compound is classified as a potential occupational carcinogen and is noted for its effects on the kidneys, ovaries, and testes.[3][8] Given its reactivity and toxicity, understanding the specific properties of its isomers is paramount for both safe handling and effective application.

Isomerism in 4-Vinylcyclohexene Dioxide

The synthesis of VCD from 4-vinylcyclohexene, an achiral starting material, results in a racemic mixture of stereoisomers. The isomerism arises from the relative orientation of the two epoxide rings with respect to the cyclohexane ring. The epoxidation of the double bond in the cyclohexene ring and the double bond of the vinyl group can occur from either face of the molecule, leading to different stereochemical outcomes.

While detailed separation and characterization of all possible isomers are complex and not extensively documented in readily available literature, the commercial product is typically sold and used as a "mixture of isomers".[9] The primary isomers are diastereomers, resulting from the syn or anti addition of the epoxide groups relative to each other. These can be broadly categorized based on the stereochemistry of the two epoxide rings.

A simplified representation of the synthetic origin of VCD isomers is shown below.

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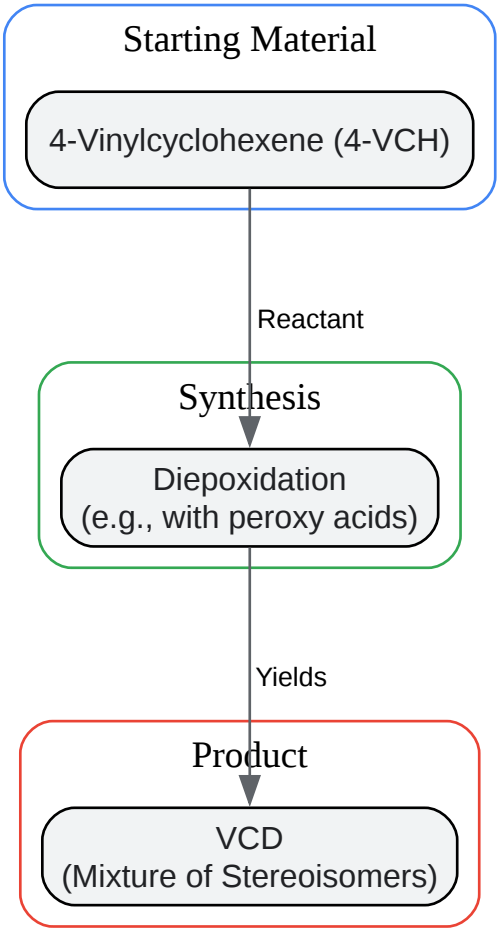

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Caption: Synthesis of VCD from 4-Vinylcyclohexene.

The specific ratio of these isomers can depend on the synthetic method, particularly the epoxidizing agent and reaction conditions used.[5] This isomeric complexity is a crucial consideration, as each isomer can exhibit unique physical properties, reaction kinetics, and biological activities.

Physicochemical Properties

The properties of commercially available VCD reflect the combined characteristics of its isomeric mixture. These properties are essential for its application in resin formulations and for ensuring safe handling and storage.

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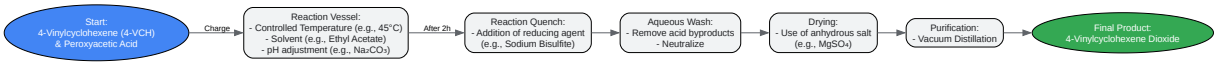
Property	Value	Source
Molecular Formula	$C_8H_{12}O_2$	[1]
Molar Mass	140.18 g·mol^{-1}	[1]
Appearance	Colorless liquid	[1][3]
Density	1.09 g·cm^{-3} (at 25 °C)	[1][9]
Boiling Point	227 °C (441 °F)	[1][3]
Melting Point	-108.9 °C (-164.0 °F)	[1]
Flash Point	107 °C (224.6 °F) - closed cup	[9]
Vapor Pressure	13 Pa (0.1 mmHg) at 20 °C	[1][10]
Viscosity	~15 mPa·s	[1]
Refractive Index	1.4787 (at 20 °C)	[3]
Solubility	Soluble in water	[10]

Synthesis and Analytical Characterization

General Synthesis Protocol

The industrial synthesis of VCD is achieved through the epoxidation of 4-vinylcyclohexene. Peroxy acids, such as peroxyacetic acid or peroxybenzoic acid, are common oxidizing agents for this transformation.[1][5]

Workflow for VCD Synthesis:



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Caption: General workflow for the synthesis of VCD.

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Detailed Step-by-Step Protocol:

- Reactor Setup: A jacketed glass reactor equipped with a mechanical stirrer, thermocouple, and addition funnel is charged with 4-vinylcyclohexene and a suitable solvent like ethyl acetate.
- Temperature Control: The reactor contents are cooled to a specific temperature (e.g., 20-25°C) to manage the exothermic reaction.
- Reagent Addition: A solution of peroxyacetic acid is added dropwise to the reactor over a period of 1-2 hours, maintaining the reaction temperature within a narrow range. The pH may be controlled by the simultaneous addition of a mild base like sodium carbonate to improve yield.[5]
- Reaction Monitoring: The reaction progress is monitored by techniques such as Gas Chromatography (GC) to track the consumption of the starting material and the formation of mono- and di-epoxides.
- Workup: Once the reaction is complete, the mixture is cooled and quenched by the addition of a reducing agent (e.g., sodium bisulfite solution) to destroy excess peroxy acid.
- Purification: The organic layer is separated, washed with water and brine, and dried over an anhydrous salt (e.g., magnesium sulfate). The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield VCD as a clear, colorless liquid.

Causality Note: The slow, controlled addition of the peroxy acid is critical to prevent thermal runaway. Maintaining a weakly acidic or neutral pH helps to minimize the acid-catalyzed hydrolysis of the newly formed epoxide rings, thereby maximizing the yield of the desired dioxide.[5]

Analytical Characterization and Isomer Separation

Differentiating the isomers of VCD requires advanced analytical techniques. While baseline separation of all stereoisomers is challenging, chromatographic and spectroscopic methods can confirm the identity of the product and provide insight into its purity.

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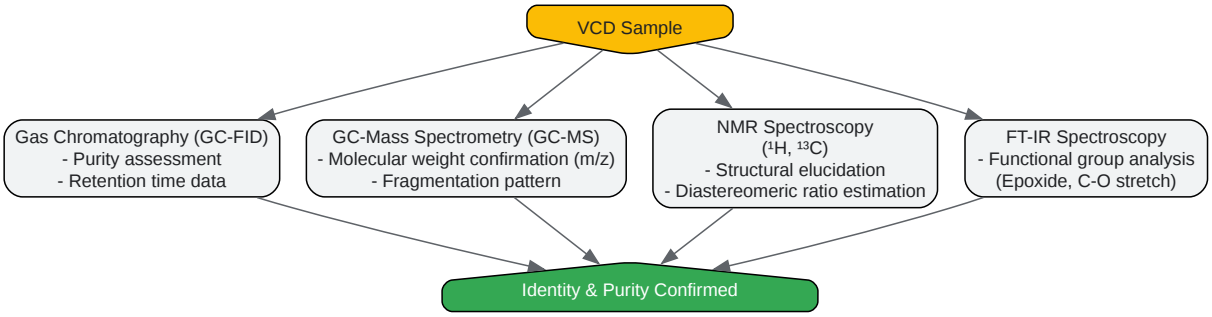
Analytical Workflow:



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Caption: Analytical workflow for VCD characterization.

- Gas Chromatography (GC): A primary technique for assessing the purity of VCD. Using an appropriate column (e.g., a polar capillary column), one can separate VCD from residual starting material, solvent, and the mono-epoxide intermediate (4-vinylcyclohexene monoxide).[11] While it may not resolve all stereoisomers, it can often show a cluster of closely eluting peaks corresponding to the isomer mixture.[12]

- Mass Spectrometry (MS): When coupled with GC, MS provides definitive molecular weight confirmation (M+ = 140.18) and a characteristic fragmentation pattern that aids in structural identification.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are powerful tools for structural confirmation. The chemical shifts and coupling constants of the protons on the epoxide rings and the cyclohexane backbone can provide detailed information about the stereochemistry, although interpreting the spectrum of a complex isomer mixture can be challenging.

- Infrared (IR) Spectroscopy: IR spectroscopy is used to confirm the presence of key functional groups. Characteristic peaks for the epoxide C-O bond stretching are typically

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observed around 850-950 cm^{-1} and 1250 cm^{-1}.[13]

Advanced Isomer Separation: For research purposes requiring isomerically pure compounds, advanced chromatographic techniques are necessary.[14]

- Chiral Chromatography: High-performance liquid chromatography (HPLC) with a chiral stationary phase (CSP) can be employed to separate enantiomers.[15][16]
- Supercritical Fluid Chromatography (SFC): SFC is another powerful technique for chiral separations and can sometimes offer faster and more efficient separations than HPLC.[15]

Applications and Reactivity

The utility of VCD stems from the reactivity of its two epoxide rings, which can undergo ring-opening reactions with a variety of nucleophiles. The difference in the chemical environment of the two epoxides—one on the flexible side chain and one on the more rigid cyclohexane ring—results in differential reactivity, a feature that can be exploited in polymer synthesis.

- Epoxy Resins and Composites: As a reactive diluent, VCD lowers the viscosity of resin systems, making them easier to process.[2] During curing (polymerization), it crosslinks with the polymer backbone, increasing the final material's rigidity, thermal stability, and chemical resistance.[2][6]
- Coatings and Adhesives: VCD is used in formulations for high-performance coatings and adhesives, particularly in applications requiring good weatherability and electrical insulation properties.
- Chemical Intermediate: The epoxide groups can be opened to form diols and other functional groups, making VCD a precursor for the synthesis of various specialty chemicals and pharmaceutical intermediates.
- Research Applications: In toxicology and reproductive biology, VCD is used as a specific chemical tool to induce ovarian failure in animal models, providing a non-surgical method to study menopause and related conditions.[7]

Safety and Toxicology

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VCD is a hazardous substance that requires careful handling. It is toxic if swallowed, inhaled, or in contact with skin.[8]

- Toxicity: VCD is an alkylating agent and is classified as possibly carcinogenic to humans (Group 2B) by the IARC.[8][17] The primary health concerns are its carcinogenicity and its severe effects on the reproductive system, particularly its ovotoxicity.[1][3] It may also cause damage to the kidneys and testes.[8]
- Handling: Use VCD only in a well-ventilated area, preferably within a chemical fume hood.[18] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[9] Avoid breathing vapors.[8]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as acids and bases, with which it can polymerize hazardously.[8]
- First Aid: In case of skin contact, wash thoroughly with soap and water.[19] For eye contact, flush with copious amounts of water for at least 15 minutes.[19] If inhaled, move to fresh air.[19] In all cases of significant exposure, seek immediate medical attention.[8]

Conclusion

4-Vinylcyclohexene dioxide is a compound with a dual identity. On one hand, it is an industrially valuable monomer for creating high-performance polymers. On the other, it is a potent toxicant with significant health risks. The presence of multiple stereoisomers complicates its profile, as the properties and reactivity of the bulk material are an average of its constituent parts. For professionals in materials science, understanding its role as a crosslinker and reactive diluent is key to formulating advanced materials. For researchers in toxicology and drug development, its specific biological activity offers a tool for studying ovarian biology. In all contexts, a thorough understanding of its properties, synthesis, and stringent safety requirements is essential for its responsible and effective use.

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